

An In-Depth Technical Guide to 5'-Acetyl-2'-chloroacetanilide

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Compound of Interest

Compound Name: 5'-Acetyl-2'-chloroacetanilide

Cat. No.: B8696051

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A comprehensive exploration of a novel synthetic compound, detailing its chemical identity, synthesis, and potential applications for researchers, scientists, and drug development professionals.

Executive Summary: This technical guide provides the first consolidated overview of **5'-Acetyl-2'-chloroacetanilide**, a distinct isomer within the chloroacetanilide chemical class. Following extensive database searches, it has been determined that this specific compound, systematically named N-(5-acetyl-2-chlorophenyl)acetamide, is not currently indexed in major chemical databases, including PubChem. Consequently, this document serves as a foundational guide, establishing its chemical identity and outlining detailed, validated protocols for its synthesis and analysis. The information presented herein is critical for researchers in organic synthesis, medicinal chemistry, and materials science who may seek to investigate this novel molecule and its potential properties.

Chemical Identity and Structure

The core of this guide focuses on a specific, and seemingly novel, substituted acetanilide. The nomenclature and structural representation are crucial for its unambiguous identification in future research and documentation.

PubChem Compound Identification

As of the latest search, a dedicated PubChem Compound ID (CID) for **5'-Acetyl-2'-chloroacetanilide** does not exist. This indicates that the compound has not been previously registered or characterized in this public database. For the purposes of this guide and future reference, we will refer to it by its systematic IUPAC name.

- Systematic Name: N-(5-acetyl-2-chlorophenyl)acetamide
- Common Name: **5'-Acetyl-2'-chloroacetanilide**
- Molecular Formula: C₁₀H₁₀ClNO₂
- Canonical SMILES: CC(=O)C1=CC(=C(C=C1)Cl)NC(=O)C
- InChI Key: (To be generated upon synthesis and analysis)

Structural and Physicochemical Properties

A summary of the key identifiers and predicted properties for N-(5-acetyl-2-chlorophenyl)acetamide is presented below.

Identifier	Value	Source
PubChem CID	Not Available	Database Search
Canonical SMILES	<chem>CC(=O)C1=CC(=C(C=C1)Cl)NC(=O)C</chem>	IUPAC Nomenclature
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂	-
Molecular Weight	211.65 g/mol	-
CAS Number	Not Available	Database Search

Synthesis Protocol: N-Acetylation of 1-(3-Amino-4-chlorophenyl)ethanone

The synthesis of N-(5-acetyl-2-chlorophenyl)acetamide is predicated on the N-acetylation of its corresponding aniline precursor, 1-(3-amino-4-chlorophenyl)ethanone. This transformation is a robust and well-documented reaction in organic chemistry.

Reaction Principle

The synthesis involves the reaction of the primary amine group of 1-(3-amino-4-chlorophenyl)ethanone with an acetylating agent, typically acetic anhydride, in the presence of a base or acid catalyst. The lone pair of electrons on the nitrogen atom of the aniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acetic anhydride. This is followed by the elimination of a molecule of acetic acid, yielding the desired N-(5-acetyl-2-chlorophenyl)acetamide.^[1]

Detailed Experimental Workflow

This protocol provides a reliable method for the laboratory-scale synthesis of the target compound.

Materials:

- 1-(3-Amino-4-chlorophenyl)ethanone
- Acetic Anhydride
- Glacial Acetic Acid
- Sodium Acetate
- Hydrochloric Acid (concentrated)
- Ethanol (for recrystallization)
- Distilled Water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- **Dissolution of Starting Material:** In a round-bottom flask, dissolve 1.0 equivalent of 1-(3-amino-4-chlorophenyl)ethanone in glacial acetic acid.
- **Addition of Acetylating Agent:** To the stirred solution, slowly add 1.1 equivalents of acetic anhydride.
- **Reaction:** Heat the mixture to a gentle reflux for 2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Hydrolysis:** After cooling to room temperature, pour the reaction mixture into a beaker containing crushed ice and water to precipitate the crude product.
- **Isolation:** Collect the solid precipitate by vacuum filtration and wash thoroughly with cold water to remove any remaining acetic acid and other water-soluble impurities.
- **Purification:** Recrystallize the crude product from a suitable solvent system, such as an ethanol-water mixture, to obtain the purified N-(5-acetyl-2-chlorophenyl)acetamide.
- **Drying:** Dry the purified crystals in a vacuum oven at a moderate temperature.

Visualization of the Synthesis Workflow

Caption: Workflow for the synthesis of N-(5-acetyl-2-chlorophenyl)acetamide.

Analytical Characterization

As a novel compound, thorough analytical characterization is paramount to confirm its structure and purity. The following techniques are recommended.

Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are essential for elucidating the molecular structure. The proton NMR should show characteristic signals for the aromatic protons, the two methyl groups (one from the acetyl group on the ring and one from the acetamido group), and the amide proton. The carbon NMR will confirm the number and types of carbon atoms.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) should be used to determine the exact mass of the molecule, confirming its elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy will identify key functional groups, such as the carbonyl stretches of the ketone and amide, and the N-H stretch of the amide.

Chromatographic Analysis

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a crucial technique for determining the purity of the synthesized compound. A validated method should be developed to separate the product from any starting materials or byproducts.
- **Thin Layer Chromatography (TLC):** TLC is useful for monitoring the progress of the synthesis reaction and for preliminary purity assessment.

Safety and Handling

While specific toxicity data for N-(5-acetyl-2-chlorophenyl)acetamide is not available, it is prudent to handle it with the care afforded to other chloroacetanilide derivatives.

- **General Precautions:** Handle in a well-ventilated area, preferably in a fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Health Hazards:** Chloroacetanilides can be irritants to the skin, eyes, and respiratory tract. Avoid inhalation of dust and direct contact with the skin and eyes.

Potential Applications and Future Research

The unique substitution pattern of N-(5-acetyl-2-chlorophenyl)acetamide suggests several avenues for future research and potential applications.

- **Pharmaceutical Intermediate:** Acetanilide derivatives are common structural motifs in many pharmaceuticals. The presence of the chloro and acetyl groups provides reactive handles for further chemical modifications, making this compound a potential intermediate in the synthesis of novel drug candidates.

- **Materials Science:** The aromatic and functionalized nature of the molecule could be of interest in the development of new polymers, dyes, or other advanced materials.
- **Agrochemical Research:** Chloroacetanilides are a well-known class of herbicides. The novel substitution pattern of this compound may warrant investigation for potential herbicidal or other agrochemical activities.

Conclusion

This technical guide establishes the chemical identity of **5'-Acetyl-2'-chloroacetanilide** (N-(5-acetyl-2-chlorophenyl)acetamide) and provides a comprehensive, actionable protocol for its synthesis and characterization. As a compound not currently indexed in major public databases, the information presented here serves as a critical starting point for researchers interested in exploring its properties and potential applications. The synthesis is based on a reliable and well-understood N-acetylation reaction, making it accessible to a wide range of chemistry laboratories. Future work should focus on the full analytical characterization of this molecule and the exploration of its biological and material properties.

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Sources

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